

# Propylene Glycol Phosphate: An Examination of Available Technical Data

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## Compound of Interest

Compound Name: *Propylene glycol, phosphate*

Cat. No.: *B15401530*

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A comprehensive search for in-depth technical information, experimental protocols, and detailed applications for Propylene Glycol Phosphate, identified by CAS number 52502-91-7, reveals a significant lack of publicly available data. The existing information is primarily limited to basic chemical identifiers and computed properties, suggesting that this substance is not widely studied or utilized in a capacity that has generated extensive documentation for researchers, scientists, and drug development professionals. The IUPAC name, "phosphoric acid;propane-1,2-diol," indicates this substance is likely a salt or a mixture of its two constituent components rather than a distinct esterified compound.

This guide summarizes the available data for Propylene Glycol Phosphate and, given the information scarcity, provides a detailed technical overview of its well-documented constituent, Propylene Glycol (CAS 57-55-6), a compound of significant interest and wide application in the fields of research and pharmaceutical development.

## Propylene Glycol Phosphate (CAS 52502-91-7): Identifiers and Computed Data

The following table summarizes the key identifiers and computed physicochemical properties for 1,2-Propanediol, phosphate. It is important to note that these are calculated values and have not been experimentally verified in publicly accessible literature.<sup>[1]</sup>

Identifier	Value
CAS Number	52502-91-7
IUPAC Name	phosphoric acid;propane-1,2-diol
Molecular Formula	C <sub>3</sub> H <sub>11</sub> O <sub>6</sub> P
Molecular Weight	174.09 g/mol
InChI Key	CEYGNZMCCVVXQW-UHFFFAOYSA-N
Canonical SMILES	CC(CO)O.OP(=O)(O)O
Topological Polar Surface Area	118 Å <sup>2</sup>
Hydrogen Bond Donor Count	5
Hydrogen Bond Acceptor Count	6
Rotatable Bond Count	1

Due to the absence of experimental data, detailed protocols, and specific applications for Propylene Glycol Phosphate (CAS 52502-91-7), the remainder of this guide will focus on the properties and uses of Propylene Glycol (CAS 57-55-6).

## Propylene Glycol (CAS 57-55-6): A Technical Guide for Researchers and Drug Development Professionals

Propylene Glycol (1,2-propanediol) is a synthetic organic compound that is widely used in the pharmaceutical, food, and cosmetic industries.<sup>[2][3]</sup> Its low toxicity and versatile properties as a solvent, humectant, preservative, and stabilizer make it an invaluable excipient in drug formulations.<sup>[4][5][6]</sup>

### Propylene Glycol: Identifiers and Physicochemical Properties

The following table provides a summary of the key identifiers and experimentally determined properties of Propylene Glycol.

Identifier/Property	Value
CAS Number	57-55-6
IUPAC Name	Propane-1,2-diol
Molecular Formula	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	76.09 g/mol
Appearance	Clear, colorless, viscous liquid
Odor	Odorless
Boiling Point	187 °C / 368.6 °F
Melting Point	-60 °C / -76 °F
Flash Point	99 °C / 210.2 °F
Specific Gravity	1.035 - 1.037
Solubility	Miscible with water, acetone, and chloroform

Sources:[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Applications in Research and Drug Development

Propylene Glycol's utility in a scientific and pharmaceutical context is extensive:

- **Solvent and Co-solvent:** It is a highly effective solvent for a wide range of active pharmaceutical ingredients (APIs), including those that are poorly soluble in water.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[11\]](#) This property is crucial for the formulation of oral, injectable, and topical medications.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Stabilizer and Carrier:** Propylene Glycol helps to stabilize APIs in formulations, preventing their degradation and maintaining their therapeutic efficacy over the product's shelf life.[\[4\]](#)[\[11\]](#)
- **Humectant:** In topical preparations, its hygroscopic nature helps to retain moisture, which can be beneficial for skin hydration.[\[4\]](#)

- Viscosity-Modifying Agent: It can be used to adjust the viscosity of liquid and semi-solid formulations to achieve the desired consistency.[\[4\]](#)
- Preservative: At concentrations of 15-30%, it exhibits antimicrobial properties and can be used as a preservative in various formulations.[\[12\]](#)[\[13\]](#)

## Experimental Protocol: Use of Propylene Glycol in a Topical Formulation

The following is a generalized protocol for the preparation of a simple topical gel using Propylene Glycol as a co-solvent and humectant. This is an illustrative example, and specific concentrations and procedures would need to be optimized for a particular API.

Objective: To prepare a 1% API topical gel.

Materials:

- Active Pharmaceutical Ingredient (API)
- Propylene Glycol, USP grade
- Carbomer 940 (gelling agent)
- Triethanolamine (neutralizing agent)
- Purified Water

Procedure:

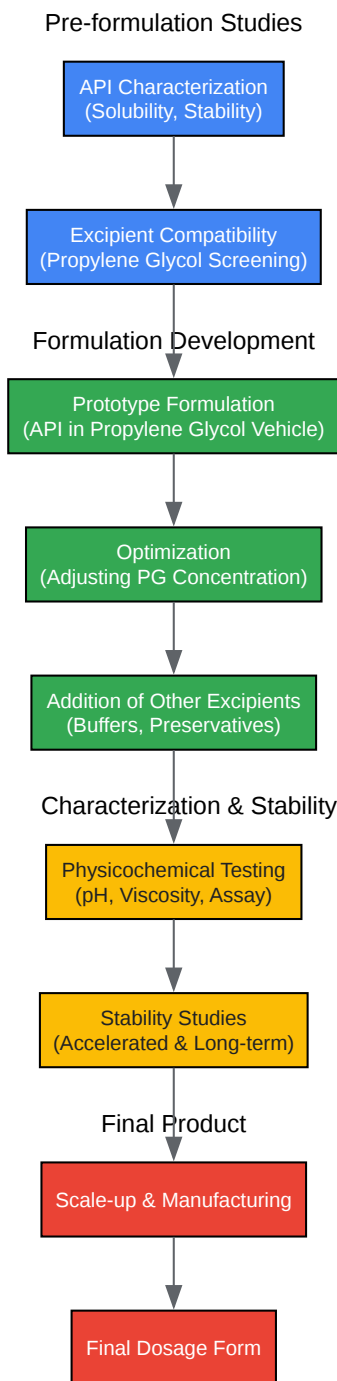
- API Dissolution: In a suitable vessel, weigh the required amount of Propylene Glycol. Add the API to the Propylene Glycol and stir until fully dissolved. Gentle heating may be applied if necessary, depending on the API's solubility characteristics.
- Gelling Agent Dispersion: In a separate vessel, slowly disperse the Carbomer 940 in Purified Water with continuous agitation until a uniform, lump-free dispersion is achieved.
- Incorporation of API Solution: Slowly add the API-Propylene Glycol solution to the carbomer dispersion while mixing.

- **Neutralization and Gel Formation:** While continuing to mix, slowly add triethanolamine dropwise to neutralize the carbomer, leading to the formation of a clear gel of the desired viscosity.
- **Final Mixing and Quality Control:** Mix until the gel is homogeneous. Measure the pH and viscosity to ensure they are within the target specifications.

## Workflow for Pharmaceutical Formulation Development

The following diagram illustrates a simplified workflow for the development of a liquid pharmaceutical formulation incorporating Propylene Glycol.

## Workflow for Propylene Glycol in Liquid Formulation

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Caption: A simplified workflow for developing a liquid pharmaceutical formulation.

## References

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- To cite this document: BenchChem. [Propylene Glycol Phosphate: An Examination of Available Technical Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15401530#propylene-glycol-phosphate-cas-number-and-identifiers]

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